

Proper Disposal of p-Hydroxycocaine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *p*-hydroxycocaine

Cat. No.: B1245612

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For researchers, scientists, and drug development professionals, the proper disposal of **p-hydroxycocaine** is a critical component of laboratory safety and regulatory compliance. As a metabolite and structural analog of cocaine, **p-hydroxycocaine** is classified as a controlled substance and presents chemical hazards that necessitate stringent disposal protocols. This document provides essential safety and logistical information, including operational and disposal plans, to ensure the safe and compliant management of **p-hydroxycocaine** waste.

Chemical and Safety Data Overview

p-Hydroxycocaine is a white, hygroscopic solid that is soluble in methanol, dilute aqueous acids, DMSO, and water.^[1] It is classified as a hazardous substance with the following GHS hazard statements: Harmful if swallowed, Harmful in contact with skin, May cause an allergic skin reaction, and Harmful if inhaled.^[2] Due to its classification as a controlled substance, all acquisition, storage, use, and disposal activities are regulated by the U.S. Drug Enforcement Administration (DEA) and must be meticulously documented.

Property	Value	Source
Molecular Formula	C17H21NO5	[1][3]
Molecular Weight	319.36 g/mol	[1]
Melting Point	55-57°C	[1]
CAS Number	89339-16-2	[1][3]
GHS Hazard Codes	H302, H312, H317, H332	[2]

Disposal Procedures

The required method for the disposal of **p-hydroxycocaine** is incineration by a licensed hazardous waste disposal facility. This method ensures the complete destruction of the compound, rendering it non-retrievable, which is a key DEA requirement for the disposal of controlled substances.

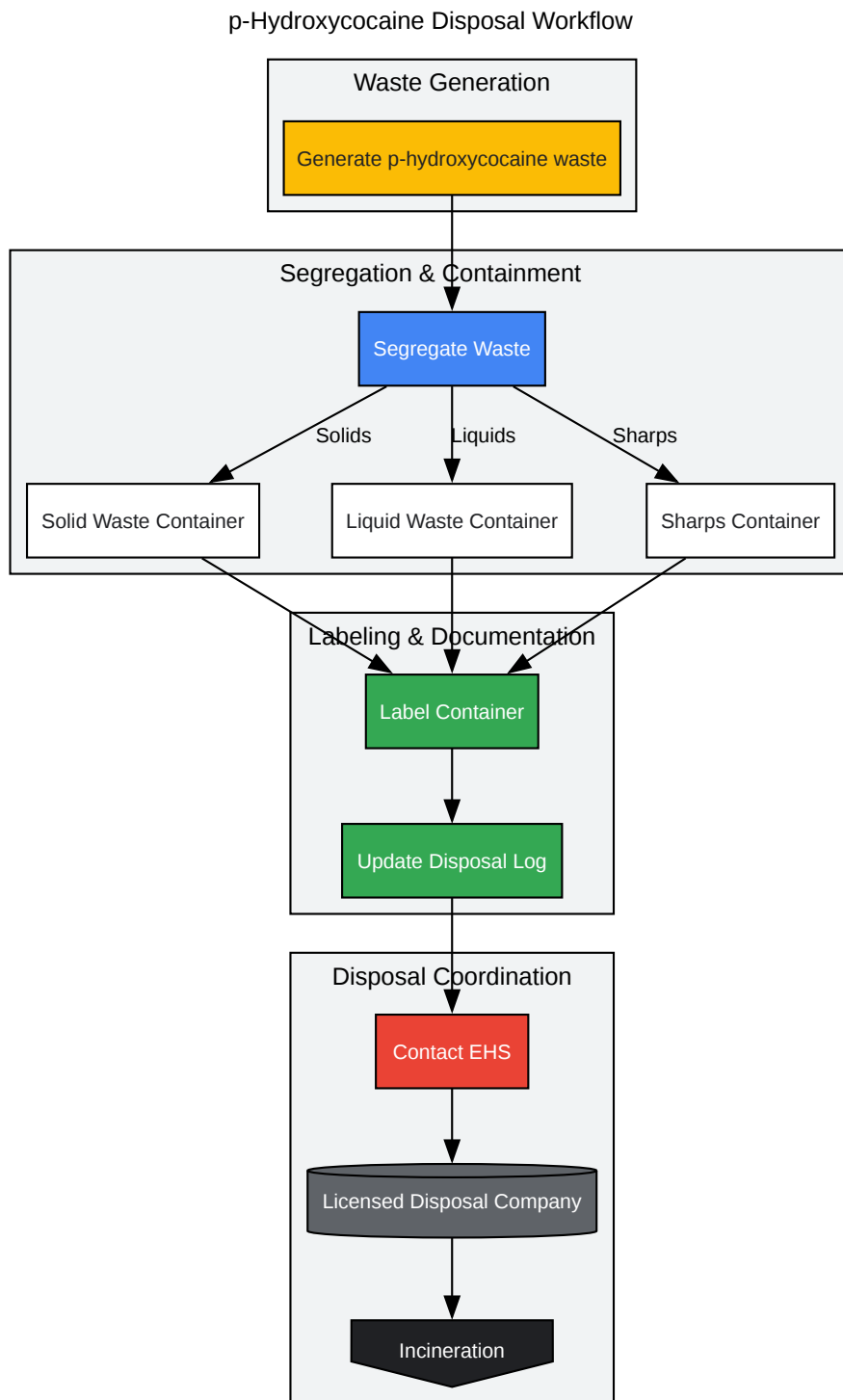
Step-by-Step Disposal Protocol:

- Segregation and Labeling:
 - All waste containing **p-hydroxycocaine**, including pure compound, solutions, contaminated labware (e.g., vials, pipette tips, gloves), and spill cleanup materials, must be segregated from other laboratory waste streams.
 - Waste containers must be clearly labeled as "Hazardous Waste: **p-Hydroxycocaine**" and include the appropriate hazard pictograms.
- Waste Accumulation:
 - Solid Waste: Collect solid **p-hydroxycocaine** and contaminated materials in a dedicated, leak-proof, and sealable container.
 - Liquid Waste: Collect liquid waste containing **p-hydroxycocaine** in a compatible, sealed, and leak-proof container. For incineration, it is often recommended to absorb the liquid onto a combustible material like vermiculite.

- Sharps: All contaminated sharps (needles, scalpels, etc.) must be placed in a designated sharps container.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the **p-hydroxycocaine** waste.
 - The EHS department will coordinate with a licensed hazardous waste disposal company that is permitted to handle and incinerate controlled substances.
- Documentation and Record-Keeping:
 - Maintain a detailed log of all **p-hydroxycocaine** used and disposed of. This is a strict DEA requirement.
 - The log should include the date, amount of substance used, amount of waste generated, and the date of transfer to the hazardous waste disposal company.
 - Retain all disposal records, including the manifest from the hazardous waste company, for a minimum of two years, or as required by your institution and local regulations.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **p-hydroxycocaine** waste in a laboratory setting.



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Caption: Workflow for **p-hydroxycocaine** disposal.

Spill and Decontamination Procedures

In the event of a spill, the following procedures should be followed:

- **Evacuate and Secure the Area:** Immediately alert others in the vicinity and restrict access to the spill area.
- **Personal Protective Equipment (PPE):** Don appropriate PPE, including a lab coat, gloves, and safety goggles. For larger spills, respiratory protection may be necessary.
- **Containment:** For liquid spills, use an absorbent material to contain the spill. For solid spills, carefully cover the material with a damp paper towel to avoid generating dust.
- **Decontamination:** Clean the spill area with a suitable laboratory decontaminant, followed by a thorough wash with soap and water.
- **Waste Disposal:** All cleanup materials must be disposed of as hazardous **p-hydroxycocaine** waste, following the procedures outlined above.
- **Documentation:** Document the spill and the cleanup procedure in the laboratory records.

By adhering to these procedures, research professionals can ensure the safe handling and disposal of **p-hydroxycocaine**, protecting themselves, their colleagues, and the environment, while maintaining compliance with federal and institutional regulations.

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